

Step-by-step guide to using 4-Nitrobenzylamine hydrochloride in drug discovery

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Compound of Interest

Compound Name: *4-Nitrobenzylamine hydrochloride*

Cat. No.: *B100060*

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An In-Depth Guide to the Strategic Use of **4-Nitrobenzylamine Hydrochloride** in Drug Discovery

Authored by a Senior Application Scientist

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the multifaceted applications of **4-Nitrobenzylamine hydrochloride**. Moving beyond a simple reagent profile, this guide delves into the strategic and mechanistic considerations that make this compound a valuable tool in modern medicinal chemistry, from fundamental synthesis to advanced prodrug design.

Foundational Profile of 4-Nitrobenzylamine Hydrochloride

4-Nitrobenzylamine hydrochloride is a versatile chemical intermediate widely employed in organic synthesis.^[1] Its utility stems from the unique combination of a reactive primary amine and a nitroaromatic ring, which can function as a stable synthetic handle, a protecting group, or a trigger for bioactivation.

Physicochemical and Safety Properties

Proper handling and storage are paramount for ensuring reagent integrity and laboratory safety. The compound should be stored in a cool, dry, and well-ventilated place under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.^[1]

Property	Value	Source(s)
CAS Number	18600-42-5	[1] [2]
Molecular Formula	C ₇ H ₉ CIN ₂ O ₂	[2] [3]
Molecular Weight	188.61 g/mol	[3]
Appearance	Light brown to yellow crystalline solid	[1] [4]
Solubility	Soluble in water. Soluble in methanol:glacial acetic acid (1:1).	[1]
Melting Point	~265 °C (decomposes)	[5]

Safety protocols must be strictly followed when handling this compound. It is classified as an irritant to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)

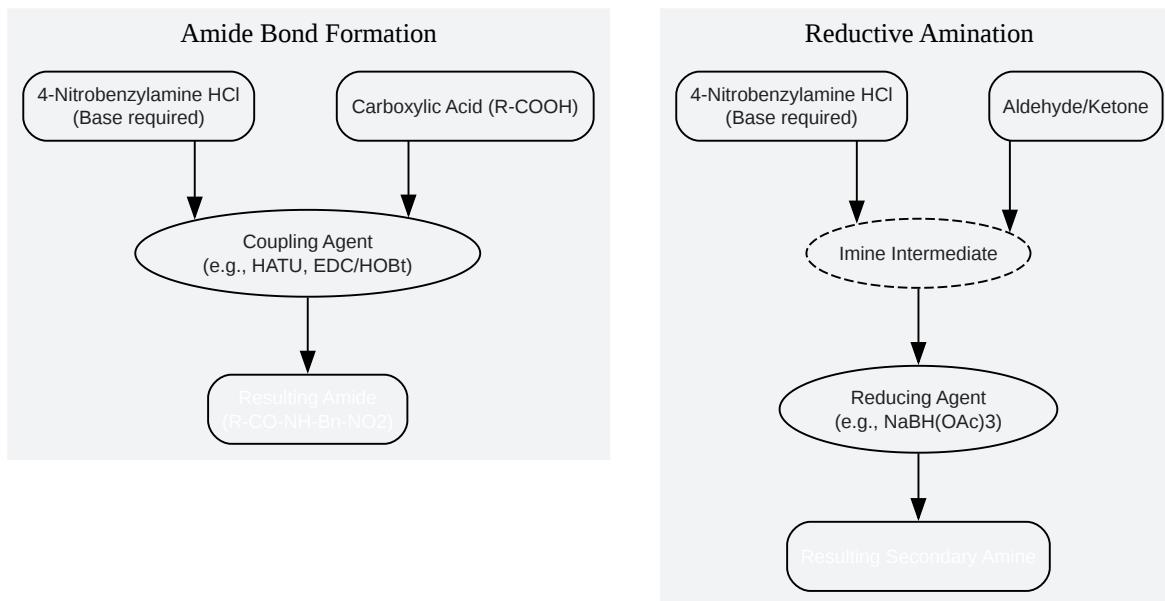
Hazard Statement	Precautionary Measure	Source(s)
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[2]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[2]
H335: May cause respiratory irritation	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.	[6]

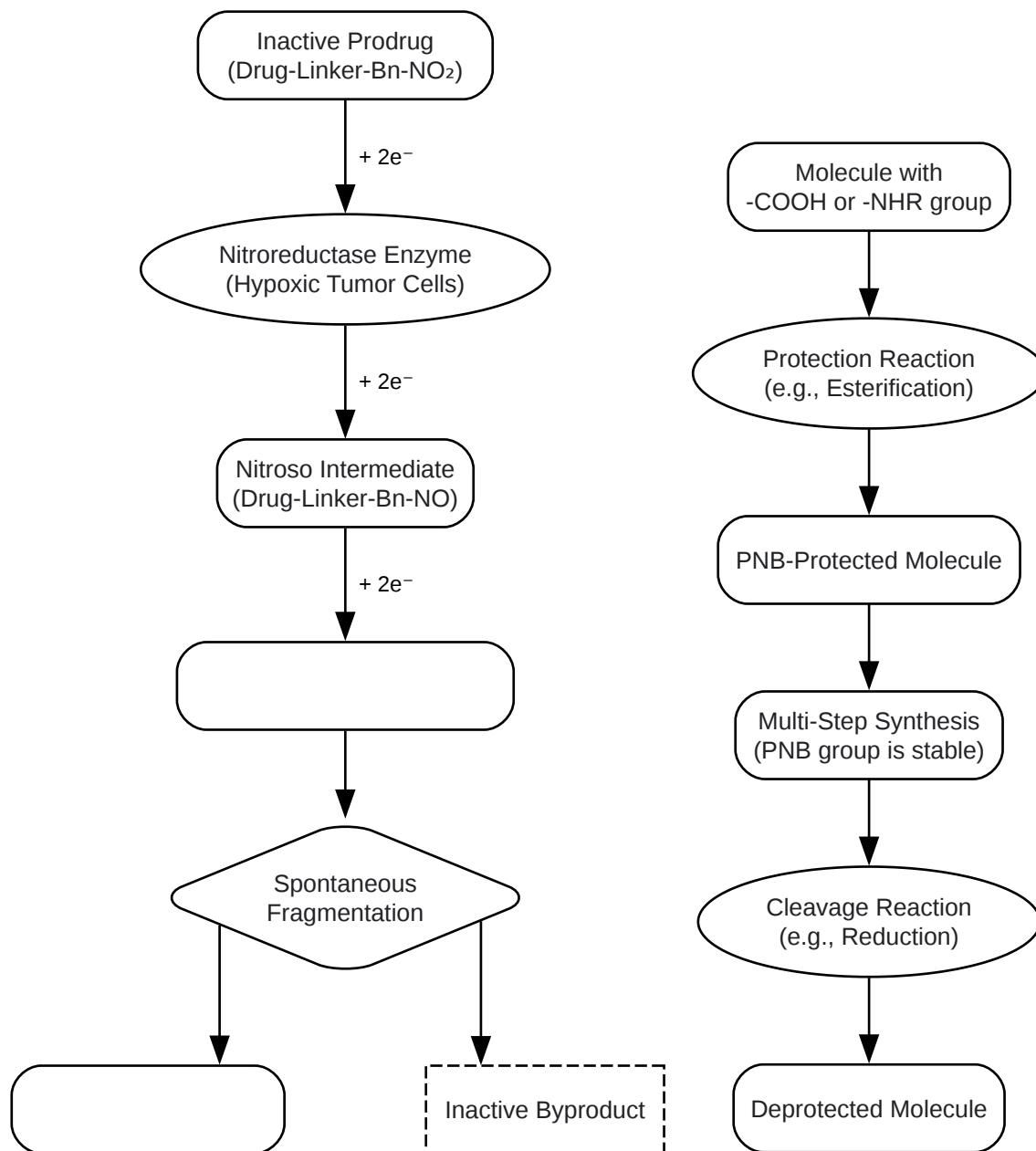
Core Applications in Drug Discovery

The strategic value of **4-Nitrobenzylamine hydrochloride** lies in three principal areas: its use as a foundational building block, its role in bioreductive prodrugs, and its application as a chemically cleavable protecting group.

Application as a Versatile Synthetic Building Block

The primary amine of **4-Nitrobenzylamine hydrochloride** serves as a potent nucleophile, enabling its incorporation into a wide array of molecular scaffolds through standard synthetic transformations like amide bond formation and reductive amination.[\[1\]](#)





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Sources

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